

# ceftaroline anhydrous base stability and degradation products

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## Compound of Interest

Compound Name: *Ceftaroline anhydrous base*

Cat. No.: *B15191866*

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## An In-depth Technical Guide to the Stability and Degradation of Ceftaroline

Disclaimer: The majority of publicly available stability data for ceftaroline pertains to its prodrug, ceftaroline fosamil. This guide synthesizes that information to discuss the intrinsic stability and degradation of the active ceftaroline molecule (referred to as **ceftaroline anhydrous base** or ceftaroline free base). The degradation of ceftaroline fosamil primarily involves the dephosphorylation to active ceftaroline, which can then undergo further degradation.

## Introduction to Ceftaroline Stability

Ceftaroline is a fifth-generation cephalosporin antibiotic with potent activity against a broad spectrum of bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).[1] In its commercially available form, it is supplied as ceftaroline fosamil, a water-soluble N-phosphonoamino prodrug.[2] Upon administration, plasma phosphatases rapidly convert ceftaroline fosamil into the bioactive ceftaroline.[2][3] Understanding the stability and degradation profile of the active ceftaroline molecule is crucial for formulation development, manufacturing, and ensuring therapeutic efficacy and safety.

The stability of cephalosporins, including ceftaroline, is influenced by several factors such as pH, temperature, light, and the presence of oxidizing agents. The most common degradation pathway for  $\beta$ -lactam antibiotics is the hydrolysis of the  $\beta$ -lactam ring, which renders the molecule inactive.

## Degradation Pathways and Products

Forced degradation studies on ceftaroline fosamil provide insight into the degradation pathways of the active ceftaroline moiety. The primary degradation products identified in these studies often result from the hydrolysis of the  $\beta$ -lactam ring and modifications to the side chains.

### Key Degradation Products

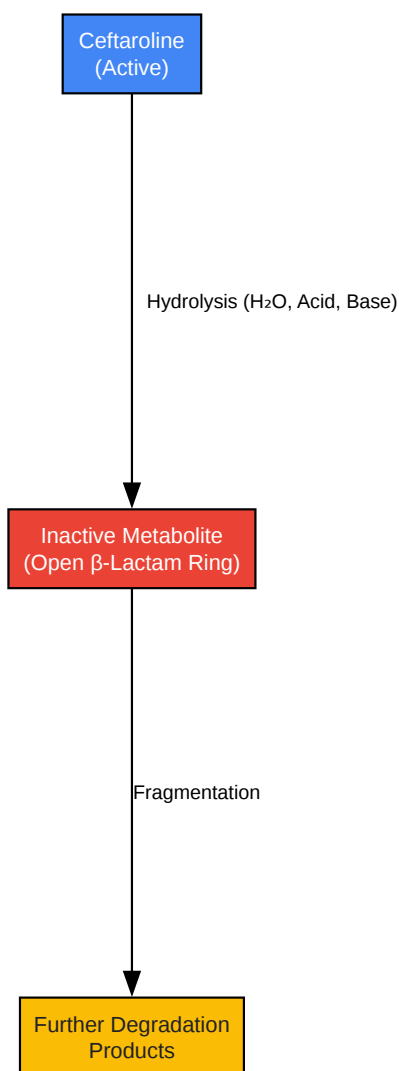
While specific degradation studies on **ceftaroline anhydrous base** are not extensively available, mass spectrometry analyses from forced degradation studies of ceftaroline fosamil have identified several degradation products.<sup>[4]</sup> The formation of these products suggests the intrinsic reactivity of the ceftaroline molecule.

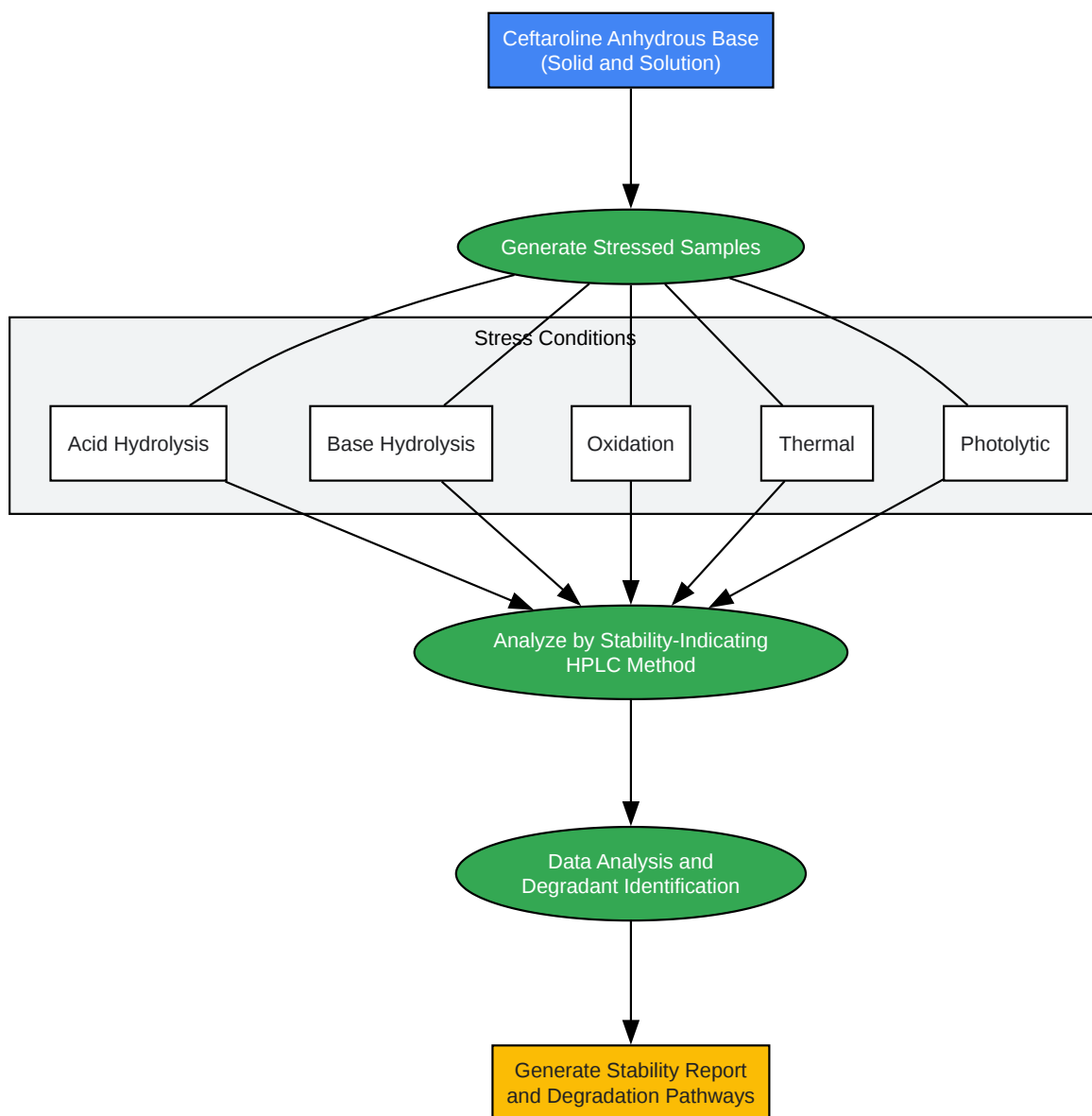
| Reported m/z | Potential Structural Modification                    | Stress Condition                    |
|--------------|--|-------------------------------------|
| 622          | Open $\beta$ -lactam ring of ceftaroline             | Hydrolytic (Acidic, Basic), Thermal |
| 483          | Further fragmentation post- $\beta$ -lactam cleavage | Thermal                             |
| 442          | Side-chain modifications                             | Thermal                             |
| 337          | Smaller fragments of the molecule                    | Thermal                             |
| 303          | Smaller fragments of the molecule                    | Thermal                             |

Note: The m/z values are derived from studies on ceftaroline fosamil, and some may represent fragments of the prodrug or its degradants.<sup>[4]</sup>

### Visualizing Degradation Pathways

The following diagram illustrates a probable degradation pathway for ceftaroline, focusing on the hydrolysis of the  $\beta$ -lactam ring, a critical step in its inactivation.





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## References

- 1. bsn-srl.it [bsn-srl.it]
- 2. researchgate.net [researchgate.net]
- 3. Ceftaroline: A New Cephalosporin with Activity against Methicillin-Resistant Staphylococcus aureus (MRSA) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [ceftaroline anhydrous base stability and degradation products]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15191866#ceftaroline-anhydrous-base-stability-and-degradation-products]

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